

Application of Demecarium in Studies of Aqueous Humor Dynamics

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Compound of Interest

Compound Name: Demecarium

Cat. No.: B1199210

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Application Notes

Demecarium bromide is a potent, long-acting, reversible cholinesterase inhibitor.[1][2] In ophthalmology, it is utilized for its ability to reduce intraocular pressure (IOP), making it a valuable tool in the study of aqueous humor dynamics and the management of glaucoma.[1][2][3] Its primary mechanism of action involves the inhibition of acetylcholinesterase, the enzyme responsible for the breakdown of acetylcholine at cholinergic synapses.[2] This leads to an accumulation of acetylcholine, resulting in enhanced and prolonged stimulation of muscarinic receptors in the eye.

The primary effects of **Demecarium** on aqueous humor dynamics are mediated through its miotic and cyclotonic actions. By causing constriction of the pupil (miosis) and contraction of the ciliary muscle, **Demecarium** facilitates the outflow of aqueous humor through the trabecular meshwork, thereby lowering IOP.[1] This makes it a useful agent for experimental models aimed at investigating the conventional outflow pathway.

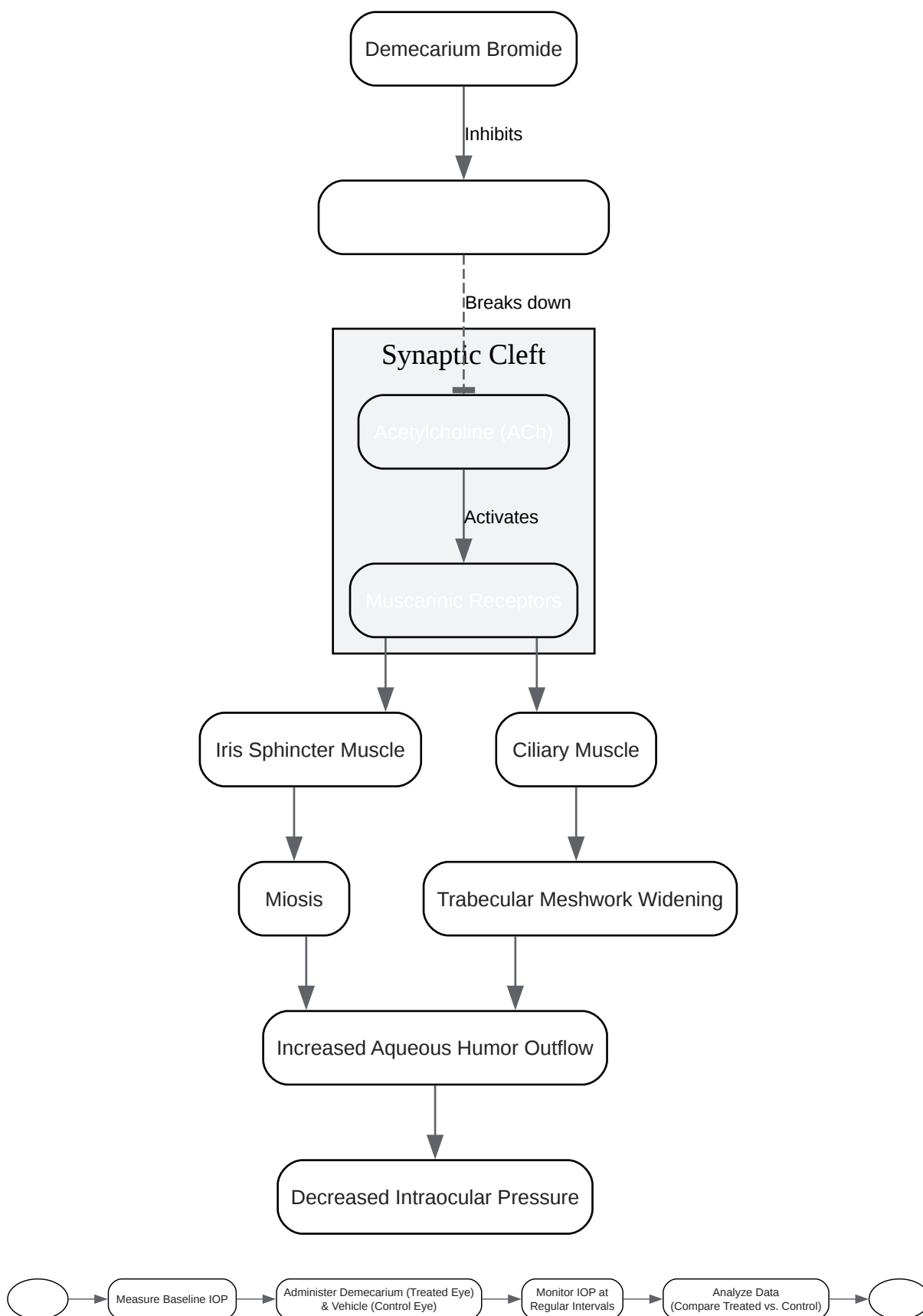
Demecarium's prolonged duration of action, which can last up to 48 hours or more in dogs, allows for less frequent administration in experimental settings compared to direct-acting miotics like pilocarpine.[1][4] However, researchers should be aware of its potential to cause systemic cholinergic side effects, especially at higher doses, and its potential to break down the blood-aqueous barrier.[1]

Mechanism of Action

Demecarium bromide acts as an indirect parasympathomimetic agent by reversibly inactivating acetylcholinesterase. This leads to the accumulation of acetylcholine at the neuromuscular junctions of the iris sphincter and ciliary muscle. The increased acetylcholine stimulates muscarinic receptors, leading to two key physiological responses that enhance aqueous humor outflow:

- **Contraction of the Iris Sphincter:** This results in pupillary constriction (miosis). Miosis pulls the peripheral iris away from the trabecular meshwork, physically opening the iridocorneal angle and improving aqueous humor drainage.^[1]
- **Contraction of the Ciliary Muscle:** The longitudinal fibers of the ciliary muscle insert into the trabecular meshwork and scleral spur. Contraction of this muscle pulls on the trabecular meshwork, widening the spaces within the meshwork and increasing the facility of aqueous humor outflow into Schlemm's canal.

The following diagram illustrates the signaling pathway of **Demecarium**'s action:



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References

- 1. Demecarium Bromide for Veterinary Use - Wedgewood Pharmacy [wedgewood.com]
- 2. Demecarium bromide - Wikipedia [en.wikipedia.org]
- 3. Humorsol (Demecarium): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 4. dvm360.com [dvm360.com]
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